

HPLC Method for Determination of Cefixime Impurity B (E-Isomer)

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Compound of Interest

Compound Name: *Cefixime Impurity B (Mixture of Diastereomers)*

CAS No.: 1335475-19-8

Cat. No.: B601311

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) protocol for the specific determination of Cefixime Impurity B, identified as the (E)-isomer of Cefixime.^[1] Unlike typical degradation products, Impurity B represents a geometric isomer of the active pharmaceutical ingredient (API), requiring high-specificity chromatographic conditions for resolution. This guide utilizes a Tetrabutylammonium Hydroxide (TBAH) ion-pairing method, aligned with USP/EP pharmacopoeial standards, to ensure baseline separation between the Z-isomer (Cefixime) and the E-isomer (Impurity B).

Introduction & Scientific Context

The Challenge of Geometric Isomerism

Cefixime is a third-generation cephalosporin antibiotic.^{[1][2][3][4]} Its chemical structure contains an oxime moiety, which gives rise to geometric isomerism.

- Cefixime (API): Exists as the (Z)-isomer (cis-isomer).^[1]

- Impurity B: Exists as the (E)-isomer (trans-isomer).[1]

The conversion from Z to E is facilitated by light exposure and thermal stress. Because these molecules share identical molecular weights and similar polarities, standard reverse-phase gradients often fail to resolve them adequately.[1]

Method Development Strategy: The "Why"

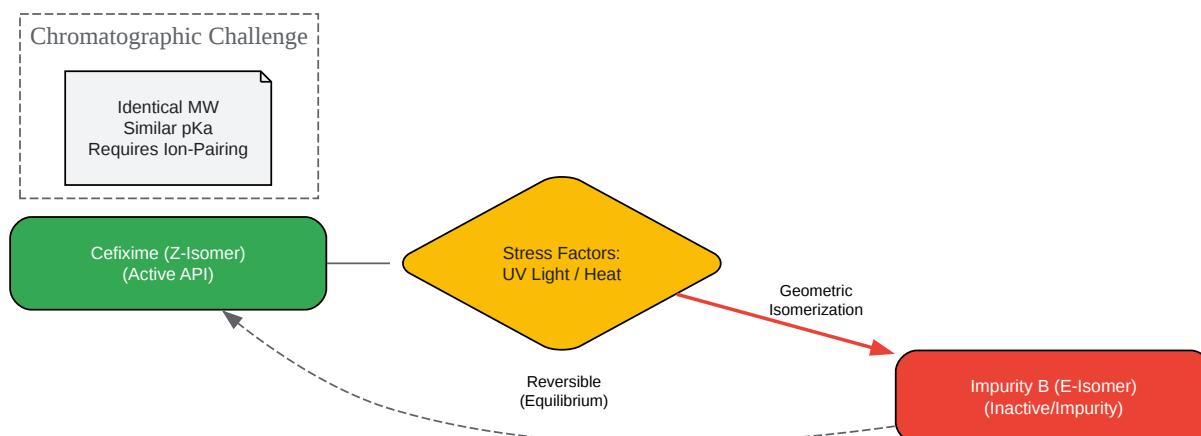
To achieve the critical resolution (

) required by regulatory bodies, this protocol employs Ion-Pair Chromatography (IPC).

- Stationary Phase (C18): A monomeric C18 phase is selected for its hydrophobic interaction capabilities.[1]
- Ion-Pairing Agent (TBAH): Tetrabutylammonium hydroxide is added to the mobile phase.[1] Cefixime contains acidic carboxylic acid groups.[1][2] TBAH forms a neutral ion-pair complex with these charged groups, increasing their hydrophobicity and retention time on the C18 column.[1] Crucially, the steric bulk of the TBAH complex amplifies the subtle shape differences between the Z and E isomers, significantly enhancing selectivity.
- pH Control (6.5): The pH is maintained at 6.5. This is the "Goldilocks" zone for cephalosporins—sufficiently high to ensure ionization for ion-pairing, yet low enough to prevent rapid hydrolysis of the unstable beta-lactam ring.

Visualizing the Isomerization Pathway

The following diagram illustrates the relationship between the API and Impurity B, highlighting the stress factors that drive the impurity formation.



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Figure 1: Geometric isomerization pathway of Cefixime. The reversible conversion between Z and E forms necessitates strict protection from light during sample preparation.

Experimental Protocol

Equipment & Reagents[1]

- HPLC System: Quaternary or Binary gradient pump, Autosampler, Column Oven, UV/PDA Detector.
- Column: C18 (L1),
,
packing (e.g., Thermo Synchronis C18 or Waters Nova-Pak C18).
- Reagents:
 - Acetonitrile (HPLC Grade).[5]
 - Tetrabutylammonium Hydroxide (TBAH), 10% or 40% aqueous solution.

- Orthophosphoric Acid (85%).
- Ultrapure Water (Milli-Q or equivalent).

Chromatographic Conditions

Parameter	Setting
Column Temperature	Ambient (approx.)
Flow Rate	
Injection Volume	
Detection	UV @
Run Time	20 - 25 minutes
Elution Mode	Isocratic

Mobile Phase Preparation

Step-by-Step:

- Buffer Solution: Dissolve/Dilute TBAH in water to obtain a concentration of .
 - Example: If using 10% w/v TBAH solution, take and dilute to with water.
- pH Adjustment: Adjust the pH of the buffer solution to 6.5 ± 0.05 using dilute Orthophosphoric Acid (10%). Note: Use a calibrated pH meter. Do not overshoot, as back-titration with base can alter ionic strength.
- Mixing: Mix the Buffer Solution and Acetonitrile in a 77:23 (v/v) ratio.

- Buffer :

Acetonitrile.[2]

- Degassing: Filter through a

Nylon membrane filter and degas (sonication or vacuum) for 10 minutes.

Standard & Sample Preparation

Diluent: Use the Mobile Phase as the diluent to prevent solvent shock and peak distortion.

- System Suitability Solution:

- Dissolve Cefixime USP Reference Standard (RS) in diluent to obtain approx.

.

- Note: If Cefixime Impurity B standard is available, spike it into the solution. If not, Cefixime Impurity B can be generated in situ by exposing a portion of the Cefixime solution to UV light for 24 hours or heating at

for 1 hour.

- Test Solution:

- Accurately weigh

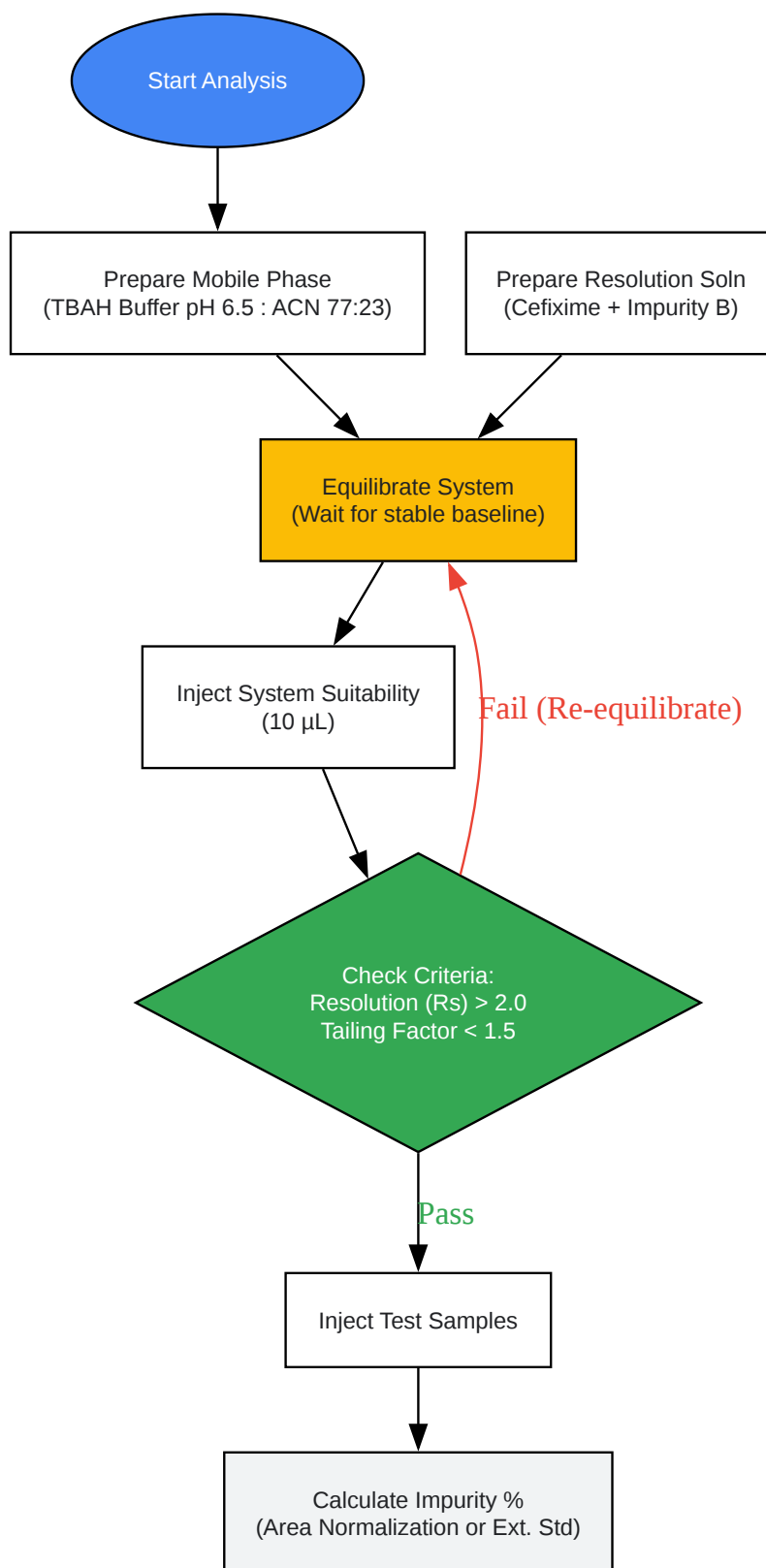
of Cefixime sample.

- Transfer to a

volumetric flask.

- Dissolve and dilute to volume with Diluent ().

Analytical Workflow



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Figure 2: Step-by-step analytical workflow for routine analysis.

System Suitability & Validation Criteria

To ensure the trustworthiness of the data, the following criteria must be met before analyzing samples.

Parameter	Acceptance Criteria	Rationale
Resolution ()	NLT 2.0	Ensures complete separation between Cefixime (Z) and Impurity B (E).
Tailing Factor ()	NMT 1.5	Indicates column health and proper pH control (prevents secondary interactions).[1]
Theoretical Plates ()	NLT 4000	Ensures sufficient column efficiency.[1][6]
RSD (Replicate Injections)	NMT 2.0%	Verifies system precision.[1]

Typical Retention Times:

- Impurity B (E-isomer): ~8 - 9 minutes
- Cefixime (Z-isomer): ~10 - 11 minutes
- Note: Impurity B typically elutes before the main Cefixime peak in this TBAH system.[1]

Troubleshooting & Expert Tips

- Resolution Loss ():
 - Cause: pH drift or insufficient ion-pairing agent.[1]
 - Fix: Remake the buffer. Ensure pH is strictly 6.5. A lower pH (e.g., 6.[1]0) decreases the ionization of the carboxylic acids, weakening the ion-pair effect and reducing resolution.

- Peak Broadening:
 - Cause: Column aging or void volume.
 - Fix: The TBAH mobile phase is aggressive on silica columns over time. Use a "Base Deactivated" (BDS) C18 column or a column with high carbon load for better durability.
- Ghost Peaks:
 - Cause: TBAH reagent quality.
 - Fix: Use HPLC-grade TBAH.[1] Lower grades often contain impurities that absorb at 254 nm.
- Isomerization during Prep:
 - Cause: Light exposure.
 - Fix: Use amber glassware for all standard and sample preparations. Analyze immediately after preparation.

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